

Application Notes and Protocols for LTURM 36 in In Vitro Assays

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Compound of Interest

Compound Name: LTURM 36

Cat. No.: B608667

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Introduction

LTURM 36 is a potent and selective inhibitor of phosphoinositide 3-kinase delta (PI3K δ), with a reported IC₅₀ value of 0.64 μ M for PI3K δ and a lesser inhibitory effect on PI3K β (IC₅₀ of 5.0 μ M)[1]. Its inhibitory action on the PI3K signaling pathway makes it a valuable tool for cancer research and other studies involving this pathway[1]. Proper dissolution and storage of **LTURM 36** are critical for obtaining accurate and reproducible results in in vitro assays. These application notes provide detailed protocols for the solubilization, storage, and application of **LTURM 36** in cell-based assays.

Data Presentation

Quantitative data regarding the solubility and recommended concentrations for **LTURM 36** are summarized below. As specific solubility data for **LTURM 36** is not readily available, the data for a structurally related compound, LTURM 34, is provided as a reference to guide solvent selection.

Table 1: Solubility of **LTURM 36** and a Related Compound

Solvent	LTURM 36 Solubility	LTURM 34 Solubility	Recommended Stock Concentration (LTURM 36)	Storage Conditions
Dimethyl Sulfoxide (DMSO)	Expected to be high	2 mg/mL; 50 mM[2]	10-50 mM	-20°C
N,N-Dimethylformamide (DMF)	Not Determined	5 mg/mL[2]	Not Recommended for Primary Stock	-20°C
Ethanol	Not Determined	Insoluble[2]	Not Recommended	N/A
Phosphate-Buffered Saline (PBS), pH 7.2	Expected to be very low	Insoluble[2]	Not Recommended for Stock	N/A

Note: The final concentration of the organic solvent in the cell culture medium should be kept to a minimum (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments[3].

Table 2: Recommended Working Concentrations for In Vitro Assays

Assay Type	Example Cell Line	Working Concentration Range	Incubation Time
PI3K δ Inhibition Assay	Cancer cell lines	0.1 - 10 μ M	Varies by assay
Cell Proliferation/Cytotoxicity (e.g., MTT, XTT)	Renal cancer cell lines	1 - 50 μ M	24 - 72 hours
Western Blotting (PI3K pathway analysis)	Relevant cancer cell lines	1 - 20 μ M	1 - 24 hours

Experimental Protocols

Protocol 1: Preparation of LTURM 36 Stock Solution (10 mM in DMSO)

Materials:

- **LTURM 36** powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Pre-weighing:** If the amount of **LTURM 36** is small, it may appear as a thin film or powder in the vial[3]. It is recommended to dissolve the entire contents of the vial to ensure accuracy.
- **Solvent Addition:** Add the appropriate volume of DMSO to the vial containing **LTURM 36** to achieve a 10 mM stock solution. Use the batch-specific molecular weight provided on the product's certificate of analysis for precise calculations.
- **Dissolution:** Tightly cap the vial and vortex vigorously for 1-2 minutes until the compound is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can aid in dissolution if precipitation is observed[3].
- **Visual Inspection:** Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes[3].
- **Storage:** Store the aliquots at -20°C for up to 3 months[3].

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

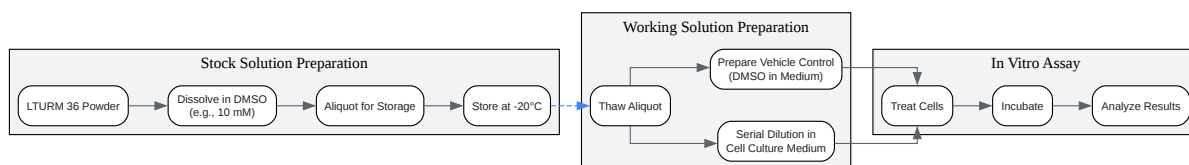
Materials:

- **LTURM 36** stock solution (10 mM in DMSO)
- Complete cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes

Procedure:

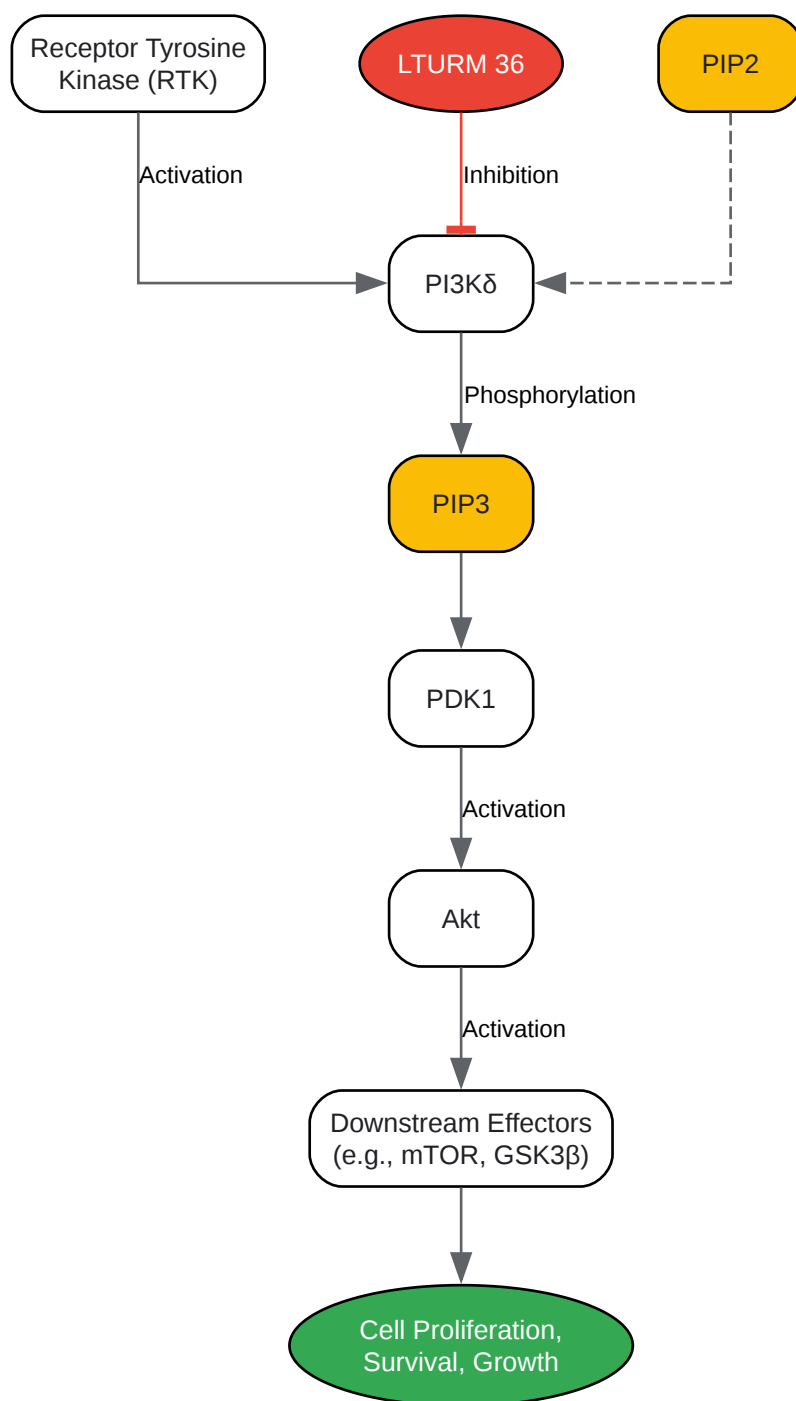
- Thawing: Thaw a single aliquot of the **LTURM 36** stock solution at room temperature.
- Serial Dilutions: Prepare serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: To avoid precipitation, it is often best to add the DMSO stock solution to a larger volume of media while vortexing gently[3][4].
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as used for the highest concentration of **LTURM 36**. This is crucial to distinguish the effects of the compound from the effects of the solvent[5].
- Final DMSO Concentration: Ensure the final DMSO concentration in the cell culture medium does not exceed 0.1% to minimize solvent-induced toxicity.
- Application to Cells: Remove the existing medium from your cultured cells and replace it with the medium containing the desired concentrations of **LTURM 36** or the vehicle control.
- Incubation: Incubate the cells for the desired period according to your experimental design.

Mandatory Visualizations



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Caption: Experimental workflow for preparing **LTURM 36** solutions.



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- To cite this document: BenchChem. [Application Notes and Protocols for LTURM 36 in In Vitro Assays]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b608667/docs#application-notes-and-protocols-for-lturm-36-in-in-vitro-assays\]](https://www.benchchem.com/product/b608667/docs#application-notes-and-protocols-for-lturm-36-in-in-vitro-assays)

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